

A Comprehensive Safety & Handling Guide: 4-Chloropiperidine-1-Carbonyl Chloride

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Compound of Interest

Compound Name: 4-Chloropiperidine-1-carbonyl
chloride

CAS No.: 2445790-40-7

Cat. No.: B2789111

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Author's Note: This document has been prepared to provide comprehensive safety and handling information for **4-chloropiperidine-1-carbonyl chloride**. As no specific, verified Safety Data Sheet (SDS) is publicly available for this exact compound, this guide has been synthesized by a Senior Application Scientist. The information is derived from the known hazards of its core functional groups—the reactive acyl chloride and the chloropiperidine scaffold—and is supported by data from structurally analogous compounds. This approach ensures that the recommendations provided are grounded in established chemical principles and represent a robust framework for risk assessment and mitigation in a research and development setting.

Section 1: Chemical Identity and Hazard Synopsis

4-Chloropiperidine-1-carbonyl chloride is a bifunctional molecule incorporating a piperidine ring, a common scaffold in medicinal chemistry. Its primary hazard profile is dictated by the presence of the highly electrophilic carbonyl chloride (acyl chloride) functional group. This group is acutely reactive towards nucleophiles, most notably water, leading to rapid hydrolysis and the generation of hydrogen chloride (HCl) gas. This reactivity is the root cause of its severe corrosive properties.

Chemical Identifiers

Identifier	Value
IUPAC Name	4-chloropiperidine-1-carbonyl chloride
Molecular Formula	C ₆ H ₉ Cl ₂ NO
Molecular Weight	182.05 g/mol
CAS Number	Not assigned.
Canonical SMILES	<chem>C1C(N(C(=O)Cl)CC1)Cl</chem>

GHS Hazard Classification and Synopsis

The compound is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1][2] The primary dangers are severe skin corrosion and eye damage.

Signal Word: Danger[3]

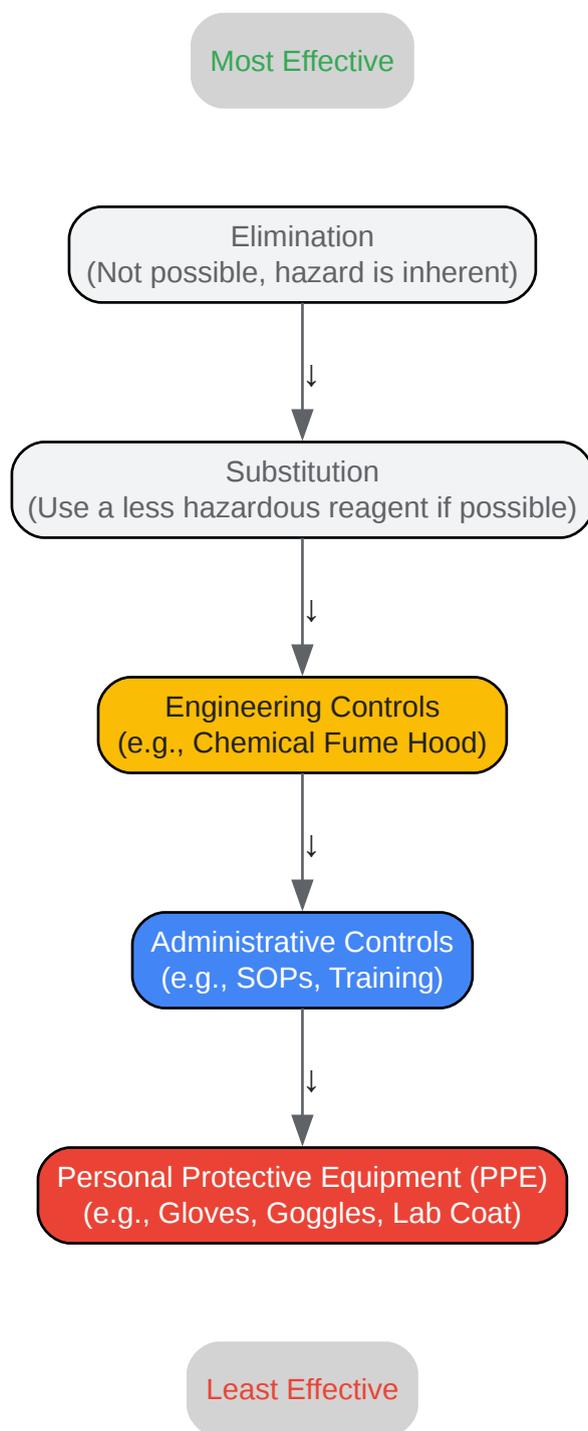
Hazard Statements:

- Causes severe skin burns and eye damage.[3][4]
- May cause respiratory irritation.[3]
- Harmful if swallowed.[5]

Precautionary Statements (Selected):

- Do not breathe dust/fume/gas/mist/vapors/spray.[3][6]
- Wash face, hands, and any exposed skin thoroughly after handling.[3][5]
- Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
- IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3][7]

- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[7]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][6]
- Immediately call a POISON CENTER or doctor/physician.[3][6]
- Store locked up in a well-ventilated place. Keep container tightly closed.[3]



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Caption: The Hierarchy of Controls for Hazard Mitigation.

Mandatory Engineering Controls

- **Chemical Fume Hood:** All manipulations of this compound, including weighing, transferring, and reaction setup, must be performed inside a certified chemical fume hood. [3]The high reactivity with ambient moisture can release corrosive HCl gas, posing a severe inhalation risk. [6]* **Eyewash Station and Safety Shower:** These must be located in immediate proximity to the workstation. [3]Their location should be confirmed before any work begins.

Personal Protective Equipment (PPE) Protocol

Standard laboratory attire (long pants, closed-toe shoes) is a prerequisite. The following PPE is mandatory:

PPE Category	Specification and Rationale
Eye & Face Protection	Chemical safety goggles are required. [8]A full-face shield must be worn over the goggles during any procedure with a high splash potential (e.g., transfers, quenching). [3]This provides a secondary barrier against splashes that could cause irreversible eye damage.
Skin Protection	A flame-retardant lab coat is required. Wear appropriate protective gloves to prevent skin contact. [8]Nitrile gloves may be suitable for incidental contact, but for extended handling, consider heavier-duty gloves like neoprene or butyl rubber. Always check the manufacturer's glove compatibility data. Contaminated gloves must be removed and disposed of properly.
Respiratory Protection	Under normal use within a functioning fume hood, no respiratory protection is needed. [3]However, in the event of a spill or fume hood failure, a self-contained breathing apparatus (SCBA) is required for emergency response. [9]

Section 3: Protocols for Safe Handling, Storage, and Disposal

Handling and Experimental Workflow

- **Preparation:** Before handling, ensure the fume hood is operational, the work area is clear of incompatible materials (especially water, alcohols, and bases), and all required PPE is donned. [10]2. **Inert Atmosphere:** Due to its moisture sensitivity, handle the compound under an inert atmosphere (e.g., nitrogen or argon) whenever possible. This preserves the integrity of the reagent and prevents the release of HCl gas.
- **Dispensing:** Use clean, dry glassware and tools (spatulas, syringes). When weighing, do so in the fume hood. Close the container tightly immediately after dispensing. 4. **Reaction Quenching:** Reactions involving acyl chlorides should be quenched carefully. A slow addition of the reaction mixture to a stirred, cooled quenching solution (e.g., a suitable alcohol like isopropanol, followed by a weak base like sodium bicarbonate solution) is a standard, controlled procedure. Never quench with water directly, as the reaction can be violent.
- **Post-Handling:** After use, decontaminate any reusable equipment. Wash hands and any exposed skin thoroughly. [11]

Storage Conditions

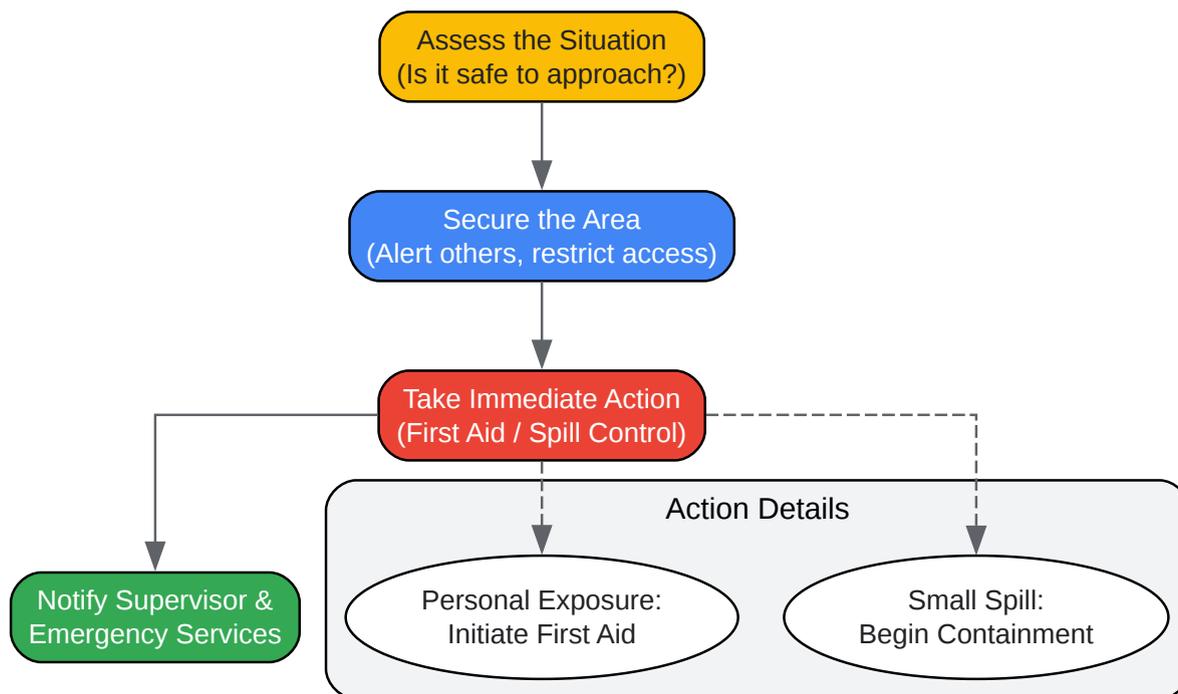
- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place. [3]*
Environment: Store in a dedicated corrosives cabinet. [3]The storage area should be locked to restrict access to authorized personnel. * **Incompatibilities:** Segregate from strong oxidizing agents, acids, bases, and especially any aqueous solutions. [5][12]

Waste Disposal

Chemical waste generators must adhere to local, regional, and national regulations for hazardous waste. [3][5]1. **Excess Reagent:** Do not dispose of the material down the drain. [7]Small amounts of excess reagent should be carefully and slowly quenched with a suitable alcohol (e.g., isopropanol) in a fume hood to convert the acyl chloride to a less reactive ester. This solution can then be collected in a designated hazardous waste container. 2. **Contaminated Materials:** Any items contaminated with the chemical (e.g., gloves, paper towels, weighing paper) must be placed in a sealed, labeled hazardous waste container for proper disposal.

Section 4: Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical. The following workflow should be ingrained in all personnel handling this material.



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Caption: A streamlined workflow for emergency situations.

First-Aid Measures

Immediate medical attention is required for all exposure routes. [3]

Exposure	Symptoms	Immediate First-Aid Protocol
Eye Contact	Severe irritation, pain, burns, potential for irreversible eye damage. [3]	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. [3][6] Remove contact lenses if present and easy to do. Continue rinsing. Call for immediate medical attention. [6]
Skin Contact	Redness, pain, severe burns, and tissue damage. [6]	Immediately remove all contaminated clothing. [7] Flush the affected skin area with large amounts of water for at least 15 minutes. A safety shower is ideal. Seek immediate medical attention. [3]
Inhalation	Burning sensation in the throat and chest, coughing, shortness of breath, respiratory tract irritation. [3][6]	Move the victim to fresh air immediately. [10] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). [3] Call for immediate medical attention. [7]

| Ingestion | Severe burns to the mouth, throat, and stomach; pain, nausea, vomiting. [6] DO NOT induce vomiting. [3] Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. [6] Seek immediate medical attention. [3]

Spill and Fire Response

- Small Laboratory Spill:

- Evacuate non-essential personnel and ensure the area is well-ventilated (fume hood running).
- Wearing full PPE, cover the spill with a dry, inert absorbent material such as vermiculite, dry sand, or a commercial sorbent. Do not use combustible materials.
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste disposal. [12] 4. The spill area should then be decontaminated. Cautiously neutralize the area with a dilute solution of sodium bicarbonate, followed by a water rinse.
- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or "alcohol" resistant foam. [6][10] Do not use a direct water jet, as it will react violently with the compound.
 - Specific Hazards: Thermal decomposition will produce highly toxic and corrosive fumes, including hydrogen chloride, carbon oxides (CO, CO₂), and nitrogen oxides (NO_x). [8] [9] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [12]

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